

Limit of Quantification for Carfentrazone-ethyl: A Comparative Guide

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Compound of Interest

Compound Name: Carfentrazon-ethyl-d5

CAS No.: 2140327-60-0

Cat. No.: B15559564

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In the analysis of the herbicide Carfentrazone-ethyl, achieving a low limit of quantification (LOQ) is critical for ensuring food safety and environmental monitoring. This guide provides a comparative overview of the LOQ for Carfentrazone-ethyl in various matrices and details the analytical methodologies employed. While a specific LOQ for the deuterated internal standard, Carfentrazone-ethyl-d5, is not explicitly established in the provided literature, its use is integral to the accuracy and precision of the methods described for the non-labeled parent compound. The LOQ values presented herein for Carfentrazone-ethyl serve as a benchmark for analytical performance.

Comparative Limit of Quantification Data

The LOQ for Carfentrazone-ethyl has been established in different environmental and agricultural matrices through rigorous method validation studies. The following table summarizes these findings, offering a clear comparison of analytical sensitivity across various sample types.

Matrix	Analyte	Method	Limit of Quantification (LOQ)	Reference
Soil	Carfentrazone-ethyl and its five soil metabolites	GC-MSD	5 µg/kg (ppb)	[1][2]
Loamy Sand Soil	Carfentrazone-ethyl and its transformation products	GC-MS	5 µg/kg (ppb)	[2]
Saltwater (filtered and unfiltered)	F8426 Technical (Carfentrazone-ethyl)	LC-UV/VIS	Not explicitly stated, but determined from the response of the lowest concentration standard.	[3]
Water	Carfentrazone-ethyl enantiomers	HPLC	0.0025 mg/kg	[4]
Soil	Carfentrazone-ethyl enantiomers	HPLC	0.05 mg/kg	[4]
Wheat	Carfentrazone-ethyl enantiomers	HPLC	0.05 mg/kg	[4]
General Food Commodities	Carfentrazone-ethyl and its metabolites	Gas Chromatography	Method allows monitoring at or above tolerance levels.	[5]

Experimental Protocols

The determination of the LOQ for Carfentrazone-ethyl typically involves a comprehensive validation of the analytical method. Below are the key steps outlined in the cited literature for soil analysis, which would be analogous for analyses incorporating Carfentrazone-ethyl-d5 as an internal standard.

Sample Preparation and Extraction for Soil Samples

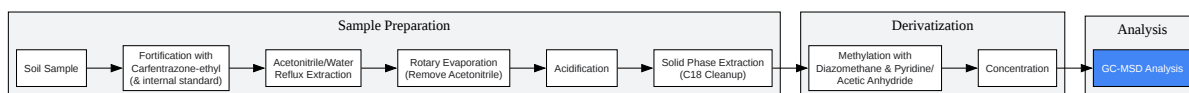
- **Fortification:** Untreated control soil samples are fortified with known amounts of Carfentrazone-ethyl and its metabolites.[\[1\]](#) Fortification levels typically range from the expected LOQ (e.g., 5 ppb) to higher concentrations (e.g., 50 ppb).[\[1\]](#)
- **Extraction:** The soil samples are subjected to an initial extraction by refluxing with an acetonitrile/water mixture.[\[1\]](#)[\[6\]](#)
- **Solvent Removal:** The acetonitrile is removed from the extract by rotary evaporation, leaving the aqueous sample.[\[1\]](#)
- **Acidification and Cleanup:** The remaining aqueous sample is acidified and then cleaned using C18 Solid Phase Extraction (SPE).[\[1\]](#)

Derivatization and Analysis

- **Methylation:** The extract is derivatized with diazomethane/ether followed by pyridine and acetic anhydride to methylate the acid metabolites.[\[1\]](#)[\[6\]](#)
- **Concentration:** The derivatized sample is concentrated prior to analysis.[\[1\]](#)
- **Quantitation:** The final analysis is performed using capillary gas chromatography coupled with a mass selective detector (GC-MSD).[\[1\]](#)

Analytical Workflow Visualization

The following diagram illustrates the general workflow for the determination of Carfentrazone-ethyl and its metabolites in soil, a process in which Carfentrazone-ethyl-d5 would be introduced as an internal standard at the beginning of the sample preparation.



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Caption: Workflow for Carfentrazone-ethyl analysis in soil.

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